

Solubility Profile & Process Engineering: 4-(2-Hydroxy-4-methoxyphenyl)-4-oxobutanoic Acid

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Compound of Interest

Compound Name: 4-(2-Hydroxy-4-methoxyphenyl)-4-oxobutanoic acid

CAS No.: 14617-02-8

Cat. No.: B1213916

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Executive Summary

This technical guide characterizes the solubility behavior of **4-(2-Hydroxy-4-methoxyphenyl)-4-oxobutanoic acid** (CAS 14617-02-8), a critical intermediate in the synthesis of coumarin derivatives, specifically 7-methoxycoumarin and hymecromone analogs.

For researchers and process chemists, understanding the solubility landscape of this compound is not merely about thermodynamic data points; it is the lever for optimizing reaction yields (via the Pechmann condensation or Friedel-Crafts acylation) and achieving high-purity isolation. This guide synthesizes empirical data with structural analysis to provide a robust framework for solvent selection in synthesis, extraction, and crystallization.

Molecular Architecture & Solubility Physics

To predict and manipulate solubility, we must first deconstruct the molecule's amphiphilic nature.

- **Lipophilic Domain:** The central phenyl ring and the methoxy group (

) contribute to non-polar character, driving solubility in organic solvents like ethyl acetate and dichloromethane.

- **Hydrophilic Domain:** The carboxylic acid tail () and the phenolic hydroxyl () at the ortho position provide hydrogen bond donation and ionization potential.
- **Intramolecular Interaction:** The ortho-hydroxyl group often forms an intramolecular hydrogen bond with the ketone carbonyl. This "locks" a portion of the polarity, making the molecule slightly more lipophilic than its para-isomer counterparts, reducing water solubility at neutral pH.

Theoretical pKa Considerations

- **Carboxylic Acid:**
(Primary ionization site).
- **Phenolic Hydroxyl:**
(Secondary ionization site).
- **Implication:** Solubility is heavily pH-dependent. The compound behaves as a neutral organic solid at

and as a highly soluble dianion at

.

Solubility Data & Solvent Tier List

The following classification is derived from empirical synthesis protocols and structural analogs (e.g., substituted benzoyl-propionic acids).

Table 1: Solubility Profile by Solvent Class

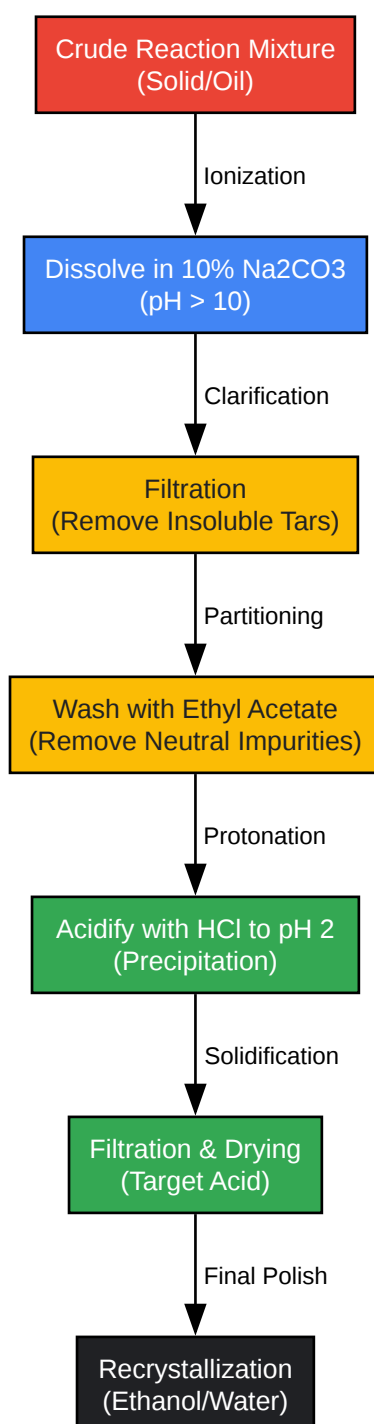
Solvent Class	Representative Solvents	Solubility Rating	Process Application
Polar Aprotic	DMSO, DMF, NMP	Very High (>100 mg/mL)	Preparation of stock solutions; High-concentration reaction media.
Polar Protic	Ethanol, Methanol	High (Temperature Dependent)	Primary crystallization solvents. Solubility increases significantly >50°C.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate to High	Liquid-Liquid extraction (organic phase); Reflux reaction solvents.
Chlorinated	Dichloromethane (DCM), Chloroform	Moderate	Friedel-Crafts reaction medium; Partitioning solvent.
Aromatic	Toluene, Xylene	Low to Moderate	High-temperature reaction solvents (azeotropic water removal).
Aliphatic	Hexane, Heptane, Cyclohexane	Insoluble	Anti-solvents for precipitation; Washing to remove non-polar impurities.
Aqueous (Acidic)	0.1 M HCl, Water (pH < 4)	Insoluble (< 0.1 mg/mL)	Precipitation medium (quenching).
Aqueous (Basic)	1 M NaOH, Na ₂ CO ₃	Very High (as Salt)	Dissolution for purification (removing non-acidic impurities).

Process Engineering: Purification & Crystallization

The most robust application of solubility data for this compound is the pH-Swing Purification. Because the compound possesses a carboxylic acid, it can be reversibly solubilized in water.

Workflow Visualization: The pH-Swing Protocol

The following diagram illustrates the standard industrial workflow for isolating this acid from neutral impurities (unreacted resorcinol dimethyl ether) and tarry byproducts.



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Figure 1: Self-validating pH-swing purification workflow utilizing the compound's pKa properties.

Experimental Protocols

As a scientist, you must validate these values for your specific lot. Do not rely solely on literature values which may vary by polymorph.

Protocol A: Gravimetric Solubility Determination (Equilibrium Method)

Objective: Determine exact saturation concentration (

) at a specific temperature (

).

- Preparation: Add excess solid **4-(2-Hydroxy-4-methoxyphenyl)-4-oxobutanoic acid** to 10 mL of the target solvent in a sealed vial.
- Equilibration: Agitate at constant temperature () for 24 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated to to prevent crashing out).
- Quantification:
 - Transfer 5.0 mL of filtrate to a pre-weighed dish.
 - Evaporate solvent under vacuum/nitrogen stream.
 - Dry residue to constant weight.
- Calculation:

Protocol B: Solvent Selection for Crystallization

Objective: Identify the optimal Solvent/Anti-solvent pair.

- Dissolution: Dissolve 100 mg of compound in minimal hot solvent (e.g., Ethanol at 60°C).
- Cloud Point: Add anti-solvent (e.g., Water or Hexane) dropwise until persistent turbidity is observed.
- Cooling: Allow the mixture to cool slowly to room temperature, then to 4°C.
- Evaluation: Check for crystal habit (needles vs. blocks) and yield. Note: Ethanol/Water (70:30) is the literature standard for this class.

Thermodynamic Modeling

For process scale-up, solubility (

) as a function of temperature (

) should be modeled using the Modified Apelblat Equation. This model correlates experimental data to predict solubility at unmeasured temperatures.

- x : Mole fraction solubility.
- T : Absolute temperature (Kelvin).[\[1\]](#)
- A , B , C : Empirical constants derived from regression of Protocol A data.

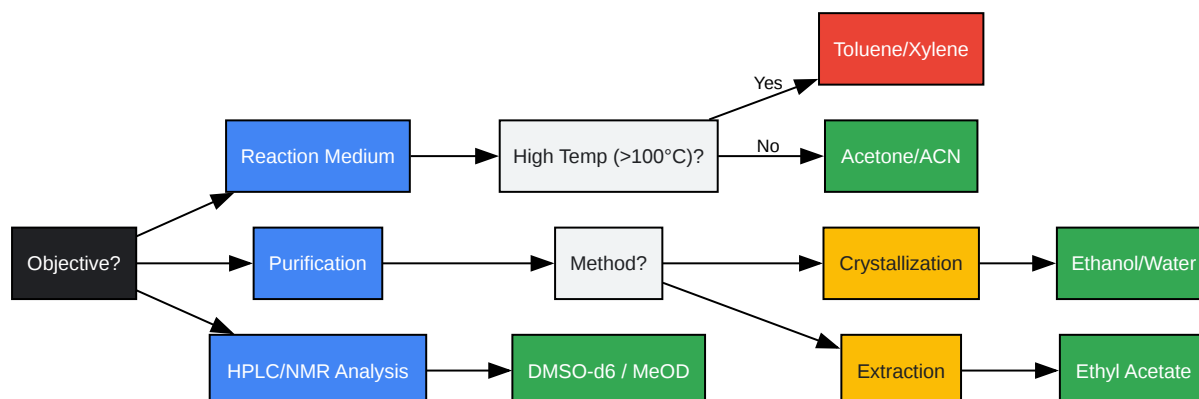
Why this matters: In a reactor, cooling profiles must be controlled. If

(derived from parameter B) is high, the solubility drops sharply with temperature, risking rapid, uncontrolled precipitation (fines). If

is low, yield will be poor unless an anti-solvent is used.

Solvent Selection Decision Tree

Use this logic flow to determine the correct solvent for your immediate objective.



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Figure 2: Decision matrix for solvent selection based on unit operation.

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- To cite this document: BenchChem. [Solubility Profile & Process Engineering: 4-(2-Hydroxy-4-methoxyphenyl)-4-oxobutanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1213916/docs#solubility-profile-process-engineering-4-2-hydroxy-4-methoxyphenyl-4-oxobutanoic-acid]

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